

IRAC Classification and Mode of Action

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Lufenuron

CAS No.: 103055-07-8

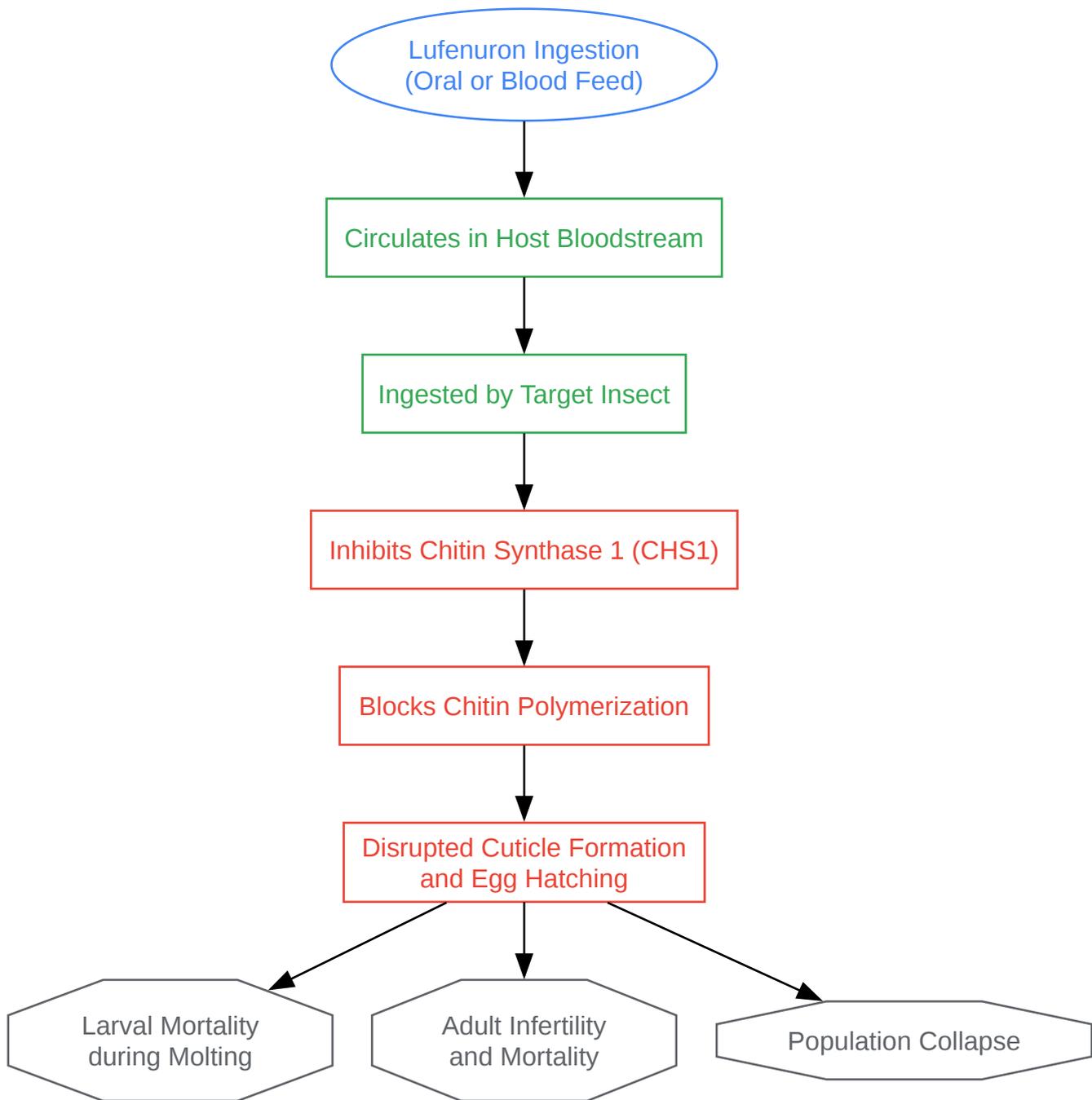
Cat. No.: S533770

[Get Quote](#)

The IRAC classification system organizes insecticides based on their target site or mode of action to support effective resistance management. **Lufenuron's** specific classification is detailed below.

Feature	Description for Lufenuron
IRAC Group	15 [1] [2]
Group Name	Inhibitors of chitin biosynthesis, type 0 (affecting CHS1) [2]
Primary Mode of Action	Systemic, selective, stomach-acting inhibitor of chitin synthesis [1].
Biochemical Target	Interferes with the enzyme chitin synthase 1 (CHS1), blocking the polymerization step of chitin formation [1].
Biological Effect	Disrupts molting (ecdysis) in larval stages and prevents proper hatching of eggs; also leads to abnormal endocuticle formation and epidermal cell degeneration in adults [3].

The following diagram illustrates the sequence of **lufenuron's** action in insects, from ingestion to physiological effects.



[Click to download full resolution via product page](#)

Lufenuron mode of action: from ingestion to population-level effects.

Experimental Evidence and Toxicological Data

Recent studies reveal toxic effects of **lufenuron** on non-target organisms, including birds and mammals, at high or prolonged doses. Key findings from these experimental studies are summarized below.

Toxicology in Broiler Chickens

A 2025 study exposed broiler chickens to **lufenuron** (4-16 mg/kg) for 39 days, showing dose-dependent toxic effects [4] [5].

Parameter Assessed	Key Findings
Hematology	Significant decrease in RBC count, PCV, and hemoglobin. Significant increase in WBC count [4] [5].
Serum Biochemistry	Significant increase in liver enzymes (ALT, AST, ALP), renal biomarkers (urea, creatinine), and cardiac biomarkers (cholesterol, creatinine kinase) [4] [5].
Oxidative Stress	Induced oxidative stress and depletion of antioxidant enzymes (SOD, GSH, POD, CAT) in heart, liver, and kidneys [4] [5].
Histopathology	Dose-dependent histoarchitectural alterations in liver, kidneys, and heart [4] [5].

Experimental Protocol (Chicken Study):

- **Animals & Design:** 75 broiler chickens randomly divided into 5 groups (n=15). Group A control, Groups B-E administered **lufenuron** at 4, 8, 12, and 16 mg/kg body weight [4] [5].
- **Duration & Sampling:** 39-day experimental period post-acclimatization. Blood and tissue samples collected on days 13, 26, and 39 [4] [5].
- **Biomarker Analysis:** Hematology analyzer for blood parameters; chemistry analyzer for serum biochemistry; established biochemical protocols for antioxidant enzymes [4] [5].
- **Histopathology:** Tissues fixed in formaldehyde, processed through dehydration and clearing, embedded in paraffin, sectioned, stained with H&E, examined under light microscope [4] [5].

Reproductive and Genotoxic Toxicity in Mammals

A 2020 study investigated effects on pregnant rats and fetuses during organogenesis [6].

Parameter Assessed	Key Findings
Maternal & Fetal Effects	Reduced maternal weight gain, asymmetrical fetal distribution in uterine horns, resorption sites, and uterine bleeding [6].
Fetal Development	Fetal growth retardation, morphological malformations (e.g., hematoma, foot loss), and skeletal deformations (e.g., unossified skulls, deformed ribs) [6].
Genotoxicity & Oxidative Stress	DNA fragmentation, cell cycle perturbation, increased malondialdehyde, decreased antioxidant enzymes (GPx, SOD) in liver of dams and fetuses [6].

Experimental Protocol (Rat Study):

- **Animals & Design:** Pregnant rats divided into control, low-dose (0.4 mg/kg), and high-dose (0.8 mg/kg) groups [6].
- **Exposure:** Oral administration during organogenesis gestational period [6].
- **Assessments:** Cesarean section for teratogenicity, fetal morphologic and skeletal examination (Alcian blue-Alizarin red staining), comet assay for DNA fragmentation, flow cytometry for cell cycle, biochemical tests for oxidative stress [6].

Resistance and Product Formulations

- **Resistance Management:** As a Group 15 insecticide, **lufenuron** should be alternated or rotated with products from different IRAC mode-of-action groups to minimize resistance selection pressure [2].
- **Veterinary and Agricultural Use:** **Lufenuron** is used in agriculture (cotton, vegetables, fruits) [1] and veterinary medicine (flea control in companion animals) [7] [8]. It is available as standalone or combination products (e.g., with milbemycin oxime for heartworm prevention) [8] [9].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Lufenuron (Ref: CGA 184699) - AERU [sitem.herts.ac.uk]

2. Mode of Action Classification | Insecticide Resistance ... [irac-online.org]
3. Mode of action of lufenuron in adult Ctenocephalides felis ... [pubmed.ncbi.nlm.nih.gov]
4. Impact of lufenuron on hematology, serum biochemistry ... [pmc.ncbi.nlm.nih.gov]
5. Impact of lufenuron on hematology, serum biochemistry ... [journals.plos.org]
6. Lufenuron induces reproductive toxicity and genotoxic ... [nature.com]
7. Lufenuron - an overview | ScienceDirect Topics [sciencedirect.com]
8. The Ultimate 2025 Vet's Guide to Lufenuron (Program®) for ... [askavet.com]
9. Lufenuron (Program®) for Flea Control in Dogs & – Ask A Vet [askavet.com]

To cite this document: Smolecule. [IRAC Classification and Mode of Action]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b533770#lufenuron-irac-classification-group-15>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com